

Technical Support Center: Stabilizing FAPbI₃ with Thiocyanate

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Compound of Interest

Compound Name: *Formamidine Thiocyanate*

CAS No.: *1821033-48-0*

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Welcome to the technical support center for researchers, scientists, and professionals in advanced materials and solar cell development. This guide is dedicated to addressing a critical challenge in the fabrication of formamidinium lead iodide (FAPbI₃) perovskites: the suppression of the undesirable yellow δ -phase in favor of the photoactive black α -phase, with a specific focus on the use of thiocyanate (SCN⁻) as a stabilizing additive. Here, we synthesize peer-reviewed findings and practical insights to provide you with a comprehensive resource for troubleshooting and optimizing your experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the "yellow phase" in FAPbI₃ and why is it problematic?

The "yellow phase," or δ -FAPbI₃, is a non-perovskite, hexagonal crystalline structure that is thermodynamically stable at room temperature.^{[1][2][3]} Its wide bandgap makes it photo-inactive and thus detrimental to the performance of solar cells.^{[1][2][3]} The desired phase for photovoltaic applications is the black, cubic α -FAPbI₃, which possesses an ideal bandgap of approximately 1.48 eV.^{[1][3]} However, the α -phase is metastable at room temperature and can

spontaneously convert to the δ -phase, especially when exposed to triggers like moisture or light, compromising device efficiency and stability.[1][3]

Q2: How does thiocyanate (SCN^-) help suppress the yellow phase?

The introduction of the pseudohalide thiocyanate anion (SCN^-) is a key strategy to stabilize the α -phase of FAPbI₃. [1][2][3] The exact mechanism is multifaceted, but it is understood that SCN^- ions can:

- Promote the formation of the α -phase: SCN^- ions facilitate the crystallization of the desired black phase. [4][5][6][7]
- Increase interfacial stability: By partially replacing iodide (I^-) ions, particularly at the grain boundaries, SCN^- enhances the stability of the perovskite lattice. [1][2][3]
- Influence crystal growth: The presence of SCN^- can lead to the formation of larger, more uniform crystals with fewer defects. [7]
- Retard the α - to δ -phase transition: Theoretical calculations suggest that pseudohalide ions like SCN^- increase the formation energy of the δ -phase, making the transition from the α -phase less favorable. [8]

Q3: What are the common sources of thiocyanate for FAPbI₃ fabrication?

Ammonium thiocyanate (NH_4SCN) and lead(II) thiocyanate ($\text{Pb}(\text{SCN})_2$) are the most commonly used additives. [7] NH_4SCN is often introduced in one-step solution processing methods, while $\text{Pb}(\text{SCN})_2$ can be used in both one-step and two-step fabrications. [7]

Q4: Are there any potential downsides to using thiocyanate?

While beneficial, the use of thiocyanate is not without its challenges. The concentration of the SCN^- additive is critical; excessive amounts can lead to the formation of undesirable secondary phases or negatively impact the film morphology. Additionally, the incorporation of SCN^- can slightly alter the bandgap of the resulting perovskite film. [1][2][3]

Troubleshooting Guide: Common Issues and Solutions

Problem	Probable Cause(s)	Recommended Solution(s)
Persistent yellow phase formation despite SCN ⁻ addition.	<ol style="list-style-type: none"> Suboptimal SCN⁻ concentration: Too little or too much thiocyanate can be ineffective or even detrimental. Inadequate annealing: Insufficient temperature or time during the annealing step may not provide enough energy for the phase transition. High humidity: Exposure to moisture during fabrication or storage can promote the formation of the δ-phase. 	<ol style="list-style-type: none"> Optimize SCN⁻ concentration: Systematically vary the molar percentage of the thiocyanate additive. Studies have shown success with concentrations around 30-40 mol% of NH₄SCN.[5][6][7][9][10] Adjust annealing parameters: Ensure annealing is carried out at a sufficiently high temperature (typically ≥150 °C) in an inert atmosphere.[11] Control ambient conditions: Perform fabrication and storage in a controlled, low-humidity environment (e.g., a nitrogen-filled glovebox).
Poor film morphology (pinholes, non-uniform coverage).	<ol style="list-style-type: none"> Incorrect solvent system: The choice of solvent can significantly impact film quality. Spin-coating parameters not optimized: Spin speed and duration affect the uniformity and thickness of the film. Undesirable side reactions: The thiocyanate source may react with the precursor solution in an unintended way. 	<ol style="list-style-type: none"> Solvent engineering: Experiment with different solvent mixtures (e.g., DMF, DMSO) to improve precursor solubility and film formation. Optimize spin-coating: Systematically vary the spin-coating parameters to achieve a smooth, pinhole-free film. Consider alternative SCN⁻ sources: If using NH₄SCN, try Pb(SCN)₂, or vice-versa, as they can have different effects on film morphology.[7]
Low power conversion efficiency (PCE) in solar cells.	<ol style="list-style-type: none"> Presence of residual δ-phase: Even small amounts of the yellow phase can act as 	<ol style="list-style-type: none"> Confirm phase purity: Use techniques like X-ray diffraction (XRD) to ensure the

recombination centers. 2. Poor crystallinity: Small grain sizes and a high density of grain boundaries can impede charge transport. 3. Energy level misalignment: The incorporation of SCN^- may alter the band structure, leading to poor charge extraction.

complete conversion to the α -phase. 2. Enhance crystallinity: Optimize the SCN^- concentration and annealing conditions to promote the growth of larger crystals.^[7] 3. Characterize band energetics: Use techniques like ultraviolet photoelectron spectroscopy (UPS) to measure the energy levels and ensure proper alignment with charge transport layers.

Device instability over time.

1. Incomplete suppression of the δ -phase transition: The stabilizing effect of SCN^- may not be sufficient for long-term stability. 2. Moisture ingress: The perovskite film may still be susceptible to degradation from atmospheric moisture. 3. Ion migration: Halide and cation migration within the perovskite lattice can lead to degradation.

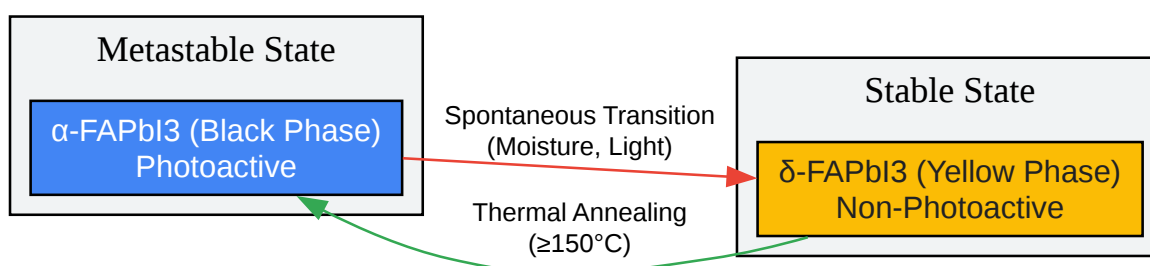
1. Combine stabilization strategies: Consider using SCN^- in conjunction with other stabilizing methods, such as incorporating other cations (e.g., Cs^+ , MA^+). 2. Encapsulation: Properly encapsulate the finished device to protect it from the ambient environment. 3. Passivation: Employ surface passivation techniques to reduce defects and inhibit ion migration. Thiocyanate itself can act as a passivating agent.^[12]

Experimental Protocol: FAPbI₃ Film Fabrication with NH₄SCN Additive (One-Step Method)

This protocol provides a general guideline for the fabrication of FAPbI₃ films using a one-step spin-coating method with an NH₄SCN additive. Note: All procedures should be carried out in an inert atmosphere (e.g., a nitrogen-filled glovebox).

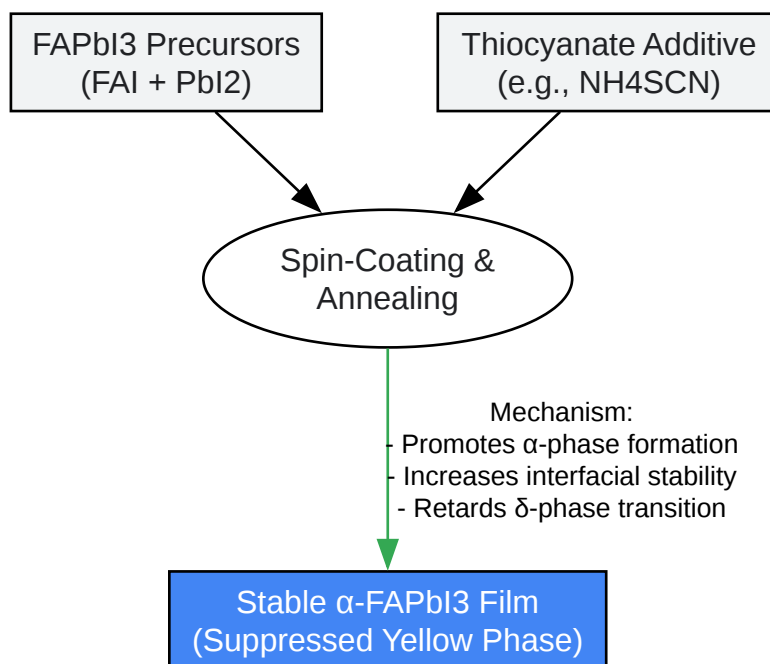
- 1. Precursor Solution Preparation:**
 - a. Prepare a 1 M stock solution of FAPbI₃ by dissolving formamidinium iodide (FAI) and lead(II) iodide (PbI₂) in a 1:1 molar ratio in a suitable solvent mixture (e.g., 4:1 v/v DMF:DMSO).
 - b. Prepare a separate stock solution of ammonium thiocyanate (NH₄SCN) in the same solvent mixture.
 - c. Add the desired molar percentage of the NH₄SCN solution to the FAPbI₃ precursor solution. A common starting point is 30 mol%.^{[5][6]}
 - d. Stir the final solution at room temperature for at least 2 hours.
- 2. Substrate Preparation:**
 - a. Clean the substrates (e.g., ITO-coated glass) by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol.
 - b. Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes prior to use.
- 3. Film Deposition:**
 - a. Pre-heat the substrate on a hotplate to the desired temperature (e.g., 70 °C).
 - b. Deposit a sufficient amount of the precursor solution onto the substrate to cover the entire surface.
 - c. Spin-coat the precursor solution. A two-step program is often effective (e.g., 1000 rpm for 10 s, followed by 5000 rpm for 30 s).
 - d. During the second step of spin-coating, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate to induce rapid crystallization.
- 4. Annealing:**
 - a. Immediately transfer the substrate to a hotplate preheated to the annealing temperature (e.g., 150 °C).
 - b. Anneal the film for the desired duration (e.g., 15-30 minutes).
- 5. Characterization:**
 - a. After cooling to room temperature, the film should appear dark brown/black, indicating the formation of the α -phase.
 - b. Characterize the film using techniques such as XRD to confirm the crystal structure, UV-Vis spectroscopy to determine the absorption properties, and scanning electron microscopy (SEM) to evaluate the morphology.

Visualizing the Process



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Caption: Phase transition between the photoactive α -FAPbI₃ and the non-photoactive δ -FAPbI₃.



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Caption: Workflow for suppressing the yellow phase in FAPbI₃ using a thiocyanate additive.

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